

Synthesis protocol for 1H-Pyrazole, 4-iodo-1-[2-(phenylmethoxy)ethyl]-

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Compound of Interest

Compound Name: 1H-Pyrazole, 4-iodo-1-[2-(phenylmethoxy)ethyl]-

CAS No.: 1562305-17-2

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An Application Note for the Synthesis of **1H-Pyrazole, 4-iodo-1-[2-(phenylmethoxy)ethyl]-**

Introduction: The Strategic Value of 4-Iodo-N-substituted Pyrazoles

The pyrazole nucleus is a privileged scaffold in medicinal chemistry, forming the core of numerous pharmaceuticals and biologically active compounds.[1] Among its many derivatives, 4-iodopyrazoles have emerged as exceptionally valuable building blocks. The iodine atom at the C4 position serves as a versatile synthetic handle, enabling a wide range of palladium-catalyzed cross-coupling reactions, such as Suzuki-Miyaura and Sonogashira couplings.[2] This capability allows for the late-stage functionalization of the pyrazole core, a crucial strategy in the rapid exploration of chemical space and the optimization of lead compounds in drug discovery.[2]

This application note provides a detailed, two-step protocol for the synthesis of **1H-Pyrazole, 4-iodo-1-[2-(phenylmethoxy)ethyl]-**. This target molecule combines the synthetically versatile 4-iodopyrazole core with a benzyloxyethyl N1-substituent, a common motif in

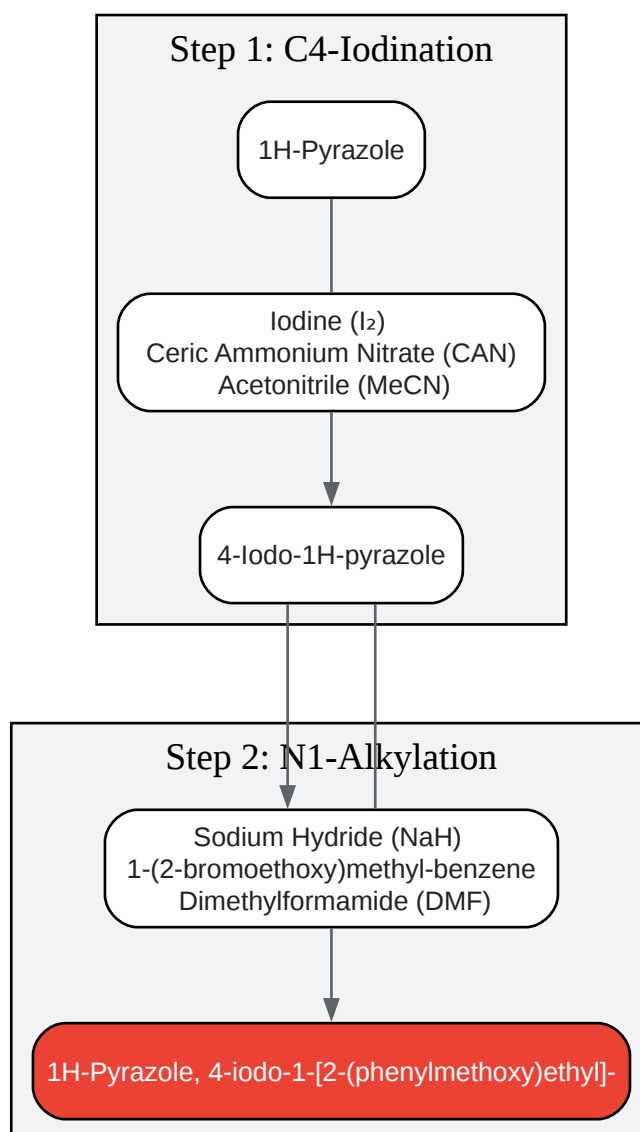
pharmacologically active agents. The protocol is designed for reliability and scalability, incorporating field-proven insights to guide researchers through the synthesis, purification, and validation of this important intermediate.

Overall Synthetic Strategy

The synthesis is approached via a robust two-step sequence:

- **Regioselective Iodination:** Direct iodination of the commercially available 1H-pyrazole at the C4 position to yield 4-iodo-1H-pyrazole.
- **N-Alkylation:** Subsequent N-alkylation of the 4-iodo-1H-pyrazole intermediate with 1-(2-bromoethoxy)methyl-benzene to afford the final product.

This strategy isolates the challenges of regioselectivity into two distinct, well-controlled steps, ensuring a high-purity final product.



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Caption: High-level workflow for the two-step synthesis.

Part 1: Protocol for the Synthesis of 4-Iodo-1H-pyrazole

Principle & Rationale

Electrophilic substitution on the pyrazole ring preferentially occurs at the C4 position due to the electronic nature of the heterocycle. While various iodinating systems exist, the use of molecular iodine (I₂) with an oxidant provides a reliable source of the electrophilic iodine

species. We have selected Ceric Ammonium Nitrate (CAN) as the oxidant due to its mild nature and the high regioselectivity it imparts, minimizing the formation of unwanted 5-iodo or di-iodinated byproducts.[3][4] Acetonitrile is chosen as the solvent for its ability to dissolve the reactants and its relative inertness under the reaction conditions.

Experimental Protocol

- To a 250 mL round-bottomed flask equipped with a magnetic stir bar, add 1H-pyrazole (1.0 eq) and acetonitrile (approx. 10 mL per gram of pyrazole).
- Stir the mixture at room temperature until the pyrazole is fully dissolved.
- In a separate flask, prepare a solution of Ceric Ammonium Nitrate (CAN) (1.2 eq) in acetonitrile.
- Add molecular iodine (I_2) (1.1 eq) to the pyrazole solution. The solution will turn dark brown/purple.
- Add the CAN solution dropwise to the pyrazole/iodine mixture over 15-20 minutes.
- Heat the reaction mixture to 80 °C and monitor the reaction progress by Thin Layer Chromatography (TLC) (Eluent: 30% Ethyl Acetate in Hexane). The reaction is typically complete within 4-6 hours.
- Upon completion, cool the mixture to room temperature and dilute with dichloromethane (DCM).
- Wash the organic layer sequentially with a saturated aqueous solution of sodium thiosulfate ($Na_2S_2O_3$) to quench excess iodine, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate under reduced pressure.
- The crude product can be purified by flash column chromatography on silica gel to afford 4-iodo-1H-pyrazole as a white to off-white solid.

Reagents and Materials

Reagent	Molar Mass (g/mol)	Molar Eq.	Quantity	Notes
1H-Pyrazole	68.08	1.0	User-defined	Starting material
Iodine (I ₂)	253.81	1.1	Calculated	Solid, handle in a fume hood
Ceric Ammonium Nitrate	548.23	1.2	Calculated	Oxidant, moisture sensitive
Acetonitrile (MeCN)	41.05	-	Sufficient	Anhydrous grade recommended
Dichloromethane (DCM)	84.93	-	Sufficient	For work-up
Sodium Thiosulfate	158.11	-	Sufficient	For work-up

Part 2: Protocol for the Synthesis of 1H-Pyrazole, 4-iodo-1-[2-(phenylmethoxy)ethyl]-

Principle & Rationale

N-alkylation of pyrazoles requires deprotonation of the N-H proton to form a pyrazolide anion, which then acts as a nucleophile. A significant challenge in the alkylation of unsymmetrically substituted pyrazoles is controlling the regioselectivity between the N1 and N2 positions.^[5] For 4-substituted pyrazoles, alkylation typically favors the N1 position due to steric hindrance, although mixtures can occur.^[6]

We employ sodium hydride (NaH), a strong, non-nucleophilic base, to ensure rapid and complete deprotonation of the 4-iodo-1H-pyrazole. Anhydrous dimethylformamide (DMF) is an ideal solvent due to its polar aprotic nature, which effectively solvates the sodium cation and promotes the subsequent S_N2 reaction with the alkylating agent, 1-(2-bromoethoxy)methylbenzene.

Experimental Protocol

- To a flame-dried, three-necked round-bottomed flask under an inert atmosphere (Nitrogen or Argon), add a 60% dispersion of sodium hydride (NaH) in mineral oil (1.2 eq).
- Wash the NaH with anhydrous hexane (2x) to remove the mineral oil, carefully decanting the hexane wash each time.
- Add anhydrous DMF to the flask, followed by cooling the suspension to 0 °C in an ice bath.
- Dissolve 4-iodo-1H-pyrazole (1.0 eq) in a minimal amount of anhydrous DMF and add it dropwise to the NaH suspension.
- Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 30 minutes. Hydrogen gas evolution should be observed.
- Once deprotonation is complete, cool the mixture back to 0 °C.
- Add 1-(2-bromoethoxy)methyl-benzene (1.1 eq) dropwise.
- Allow the reaction to warm to room temperature and stir overnight. Monitor progress by TLC (Eluent: 20% Ethyl Acetate in Hexane).
- Upon completion, carefully quench the reaction by the slow, dropwise addition of water at 0 °C.
- Dilute the mixture with ethyl acetate and wash with water (3x) and brine.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the crude residue by flash column chromatography on silica gel to yield the title compound.

Reagents and Materials

Reagent	Molar Mass (g/mol)	Molar Eq.	Quantity	Notes
4-Iodo-1H-pyrazole	193.98	1.0	User-defined	From Step 1
Sodium Hydride (60%)	24.00 (as NaH)	1.2	Calculated	Highly reactive, handle with care
1-(2-bromoethoxy)methyl-benzene	215.09	1.1	Calculated	Alkylating agent
Dimethylformamide (DMF)	73.09	-	Sufficient	Anhydrous grade is critical
Ethyl Acetate	88.11	-	Sufficient	For work-up

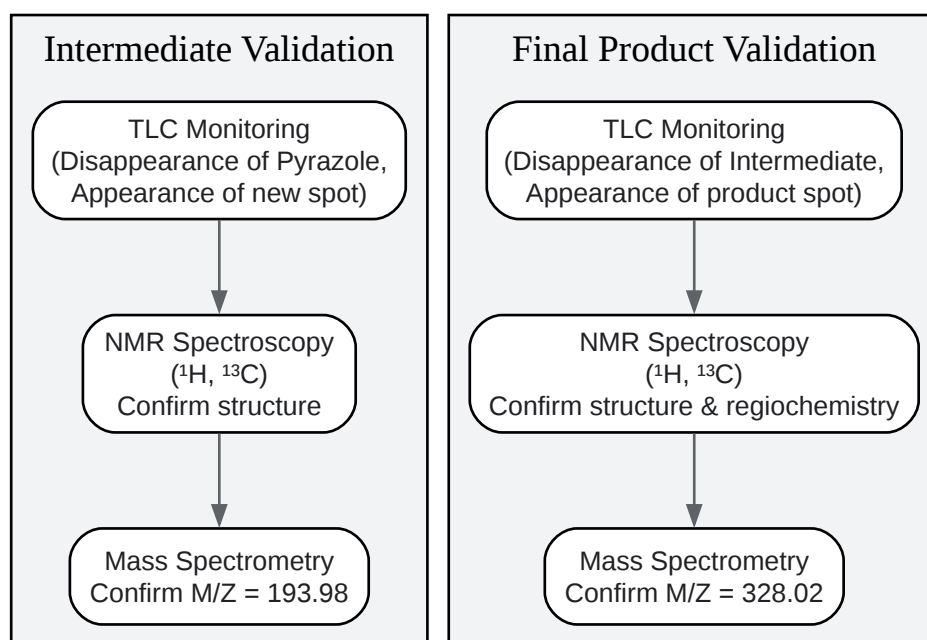
Expertise, Trustworthiness, and Validation

Causality Behind Experimental Choices

- **Iodination:** The I₂/CAN system is preferred over harsher alternatives like NIS/TFA for substrates that are not strongly deactivated, as it operates under milder conditions and simplifies the work-up.[7]
- **N-Alkylation Base:** While weaker bases like K₂CO₃ can be used, NaH ensures a more complete and irreversible deprotonation, often leading to cleaner reactions with less starting material remaining and avoiding potential side reactions. The reaction can be conducted at room temperature, whereas weaker bases might require heating, which can lead to decomposition.
- **Solvent:** Anhydrous DMF is critical for the N-alkylation step. The presence of water will quench the sodium hydride and the pyrazolide anion, halting the reaction.

Self-Validating System: Monitoring and Characterization

A protocol's trustworthiness is grounded in its capacity for validation. Researchers must confirm the identity and purity of their products at each stage.



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Caption: A self-validating workflow for product confirmation.

- Thin Layer Chromatography (TLC): TLC is indispensable for monitoring reaction progress. For the iodination step, the product (4-iodo-1H-pyrazole) will have a lower R_f value than the starting pyrazole. For the N-alkylation, the final product will be significantly less polar and thus have a much higher R_f value than the 4-iodo-1H-pyrazole intermediate.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Upon N-alkylation, the characteristic broad N-H proton signal will disappear, and new signals corresponding to the benzyloxyethyl group will appear (triplets for the -CH₂-CH₂- protons and a singlet for the benzylic -CH₂- protons).
 - ¹³C NMR: A key indicator of successful C4 iodination is the marked upfield shift of the C4 carbon signal due to the heavy-atom effect of iodine.[1]
- Mass Spectrometry (MS): Provides definitive confirmation of the molecular weight of the intermediate and the final product, confirming that the desired transformations have occurred.

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